

Technical Guide: Synthesis and Characterization of MAL-PEG4-MMAF

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Compound of Interest

Compound Name: MAL-PEG4-MMAF

Cat. No.: B1191797

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Executive Summary

MAL-PEG4-MMAF is a non-cleavable linker-payload complex designed to overcome the hydrophobicity limitations of first-generation ADCs. While the traditional maleimidocaproyl (mc) linker is effective, its hydrophobic nature often leads to antibody aggregation and rapid clearance. By incorporating a PEG4 (tetraethylene glycol) spacer, this construct enhances aqueous solubility and bioconjugation efficiency while maintaining the potent tubulin-inhibitory activity of Monomethyl Auristatin F (MMAF).

This guide provides a validated protocol for the synthesis of **MAL-PEG4-MMAF**, emphasizing the critical control of stoichiometry and moisture to prevent maleimide hydrolysis.

Scientific Rationale & Strategic Design

The Payload: MMAF vs. MMAE

MMAF (Monomethyl Auristatin F) differs from its cousin MMAE by the presence of a charged C-terminal phenylalanine residue.^{[1][2][3]} This charge renders MMAF membrane-impermeable, significantly reducing "bystander killing" (toxicity to healthy neighbor cells) if the drug is

released prematurely. Consequently, MMAF relies entirely on antibody-mediated internalization and lysosomal degradation for efficacy.

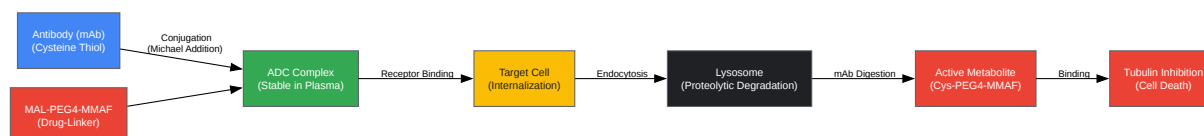
The Linker: Hydrophilicity Masking

The MAL-PEG4 motif serves a dual purpose:

- **Solubility:** The PEG4 chain disrupts the hydrophobic patch created by the auristatin payload, preventing the ADC from aggregating in physiological buffers.
- **Stability:** As a non-cleavable linker, the drug is not released by specific proteases (like Cathepsin B).^{[2][3]} Instead, the entire antibody is degraded within the lysosome, releasing the amino-acid-drug metabolite (e.g., Cys-Linker-MMAF). This mechanism generally results in a wider therapeutic window compared to cleavable linkers.

Mechanism of Action Diagram

The following diagram illustrates the pathway from conjugation to lysosomal release.



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Figure 1: Mechanism of Action for non-cleavable MMAF ADCs. The active metabolite retains the linker and a cysteine residue.

Chemical Synthesis Protocol

Retrosynthetic Strategy

The synthesis connects the secondary amine of the N-terminal monomethylvaline of MMAF to the activated ester of the PEGylated maleimide.

- Component A: Monomethyl Auristatin F (MMAF) – Free base.
- Component B: Maleimide-PEG4-NHS Ester (Commercially available or synthesized from Mal-PEG4-COOH).
- Reaction Type: Amide bond formation via activated ester displacement.

Reagents and Equipment

- Solvents: Anhydrous Dimethylformamide (DMF), HPLC-grade Acetonitrile (ACN), Water (Milli-Q).
- Reagents: N,N-Diisopropylethylamine (DIPEA).
- Equipment: Preparative HPLC (C18 column), Lyophilizer, LC-MS (ESI).

Step-by-Step Synthesis

Caution: Maleimides are sensitive to hydrolysis at pH > 8.0. Maintain strictly anhydrous conditions during coupling.

Step 1: Preparation of Reaction Mixture

- Dissolve MMAF (100 mg, 0.137 mmol) in 2.0 mL anhydrous DMF in a flame-dried round-bottom flask under Argon.
- Add DIPEA (36 μ L, 0.205 mmol, 1.5 eq) to the solution. Stir for 5 minutes to ensure deprotonation of the secondary amine.
- Separately, dissolve Mal-PEG4-NHS ester (85 mg, 0.164 mmol, 1.2 eq) in 1.0 mL anhydrous DMF.

Step 2: Coupling Reaction

- Add the Mal-PEG4-NHS solution dropwise to the MMAF solution over 2 minutes.
- Stir the reaction mixture at Room Temperature (20–25°C) for 4–6 hours.

- Monitoring: Monitor reaction progress via LC-MS. Look for the disappearance of MMAF (m/z ~732) and the appearance of the product peak (m/z ~1045).
 - Note: If the reaction stalls, add an additional 0.2 eq of DIPEA, but avoid excess base to protect the maleimide ring.

Step 3: Quenching and Purification

- Once conversion is >95%, dilute the reaction mixture with 5 mL of 0.1% TFA in Water/ACN (95:5). This acidifies the solution (pH ~3-4), stabilizing the maleimide.
- Filter through a 0.22 μ m PTFE syringe filter.
- Purification: Inject onto a Preparative HPLC C18 column.
 - Mobile Phase A: 0.1% TFA in Water.
 - Mobile Phase B: 0.1% TFA in Acetonitrile.
 - Gradient: 20% B to 60% B over 40 minutes.
- Collect fractions corresponding to the major peak. Lyophilize immediately to obtain a white powder.

Characterization & Quality Control

Quantitative Data Summary

Parameter	Specification	Method
Appearance	White to off-white solid	Visual Inspection
Molecular Weight	1045.28 Da	ESI-MS
Purity	> 95%	RP-HPLC (214 nm)
Solubility	> 10 mg/mL in DMSO/DMA	Visual / Gravimetric
Free MMAF	< 1.0%	RP-HPLC

Analytical Protocols

High-Performance Liquid Chromatography (HPLC)[4]

- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 100 mm, 3.5 μ m).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 214 nm (peptide bond) and 254 nm (aromatic).
- Gradient:
 - 0 min: 10% B
 - 15 min: 90% B
 - 20 min: 90% B
- Result: The product typically elutes as a sharp single peak. Any shoulder peaks usually indicate maleimide hydrolysis (open ring) or diastereomers.

Mass Spectrometry (ESI-MS)[4]

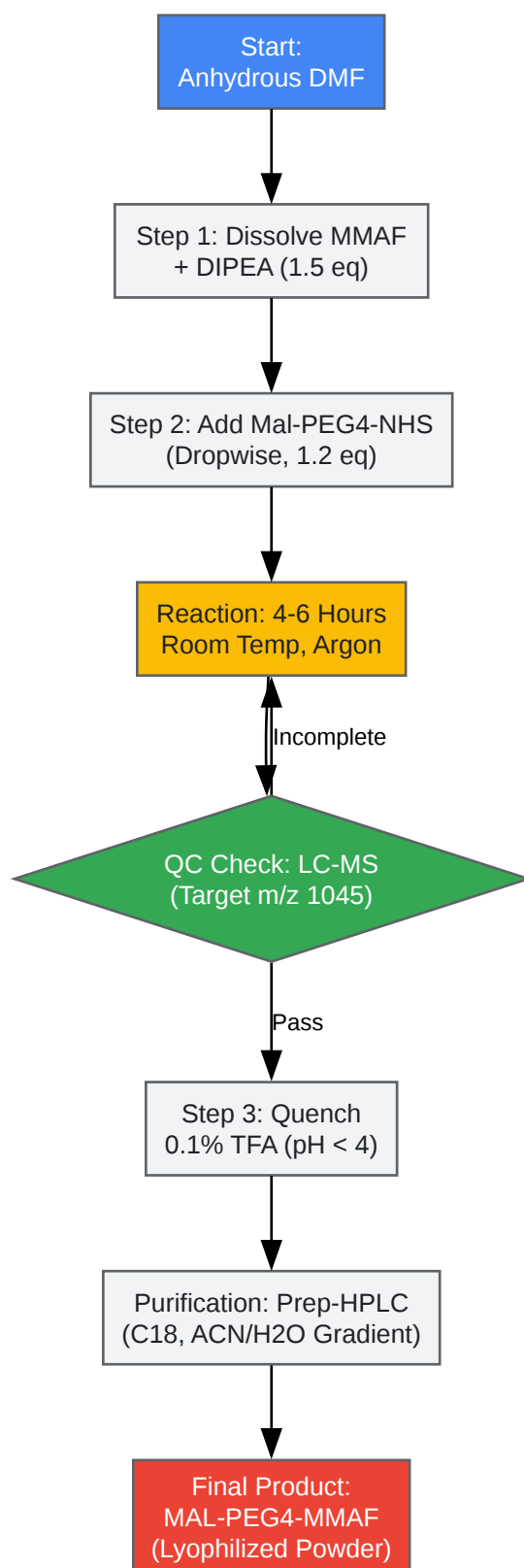
- Mode: Positive Ion Mode (ESI+).
- Expected Ions:
 - $[M+H]^+ = 1046.3$
 - $[M+Na]^+ = 1068.3$
 - $[M+2H]^{2+} = 523.7$

Nuclear Magnetic Resonance (1H -NMR)

- Solvent: DMSO- d_6 .
- Key Diagnostic Peaks:
 - δ 6.99 ppm (s, 2H): Maleimide vinyl protons (Critical for confirming intact maleimide).
 - δ 7.15–7.30 ppm (m, 5H): Phenylalanine aromatic protons from MMAF.

- δ 3.50 ppm (m, PEG backbone): Large multiplet corresponding to the PEG4 spacer.
- δ 0.75–1.00 ppm (m): Valine/Isoleucine methyl groups of the auristatin backbone.

Synthesis Workflow Diagram



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Figure 2: Step-by-step synthesis workflow for **MAL-PEG4-MMAF**.

Storage and Stability

- Storage: Store lyophilized powder at -20°C under an inert atmosphere (Argon/Nitrogen).
- Stability: The maleimide group is moisture-sensitive. Avoid repeated freeze-thaw cycles.
- Reconstitution: Reconstitute in anhydrous DMSO or DMA immediately prior to conjugation. Do not store in aqueous buffers for >2 hours before use.

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